

# Br-2PACz experimental protocol for cell culture

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## Compound of Interest

Compound Name: Br-2PACz  
CAS No.: 2762888-11-7  
Cat. No.: B15995548

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## Application Notes and Protocols for Br-2PACz

Important Note for Researchers: Initial searches for "**Br-2PACz**" in the context of biological cell culture did not yield any relevant results. The scientific literature exclusively describes **Br-2PACz** as a material for materials science applications, specifically in the fabrication of solar cells. The following information has been compiled to reflect its established use.

## Topic: Br-2PACz as a Self-Assembled Monolayer for High-Efficiency Solar Cells

Audience: Materials Scientists, Physicists, and Photovoltaic Device Engineers.

### Introduction

**Br-2PACz**, or (2-(3,6-dibromo-9H-carbazol-9-yl)ethyl)phosphonic acid, is a carbazole-based self-assembled monolayer (SAM) material.[1][2] It is utilized as a hole transport layer (HTL) or hole-selective contact in the fabrication of inverted (p-i-n) perovskite solar cells and organic photovoltaics (OPVs).[3] The **Br-2PACz** monolayer is formed on transparent conductive oxides, such as indium-tin-oxide (ITO), where its phosphonic acid group anchors to the surface. This creates a conformal and dense layer approximately 1 nm thick.[4]

The primary function of the **Br-2PACz** layer is to facilitate efficient extraction of holes (positive charge carriers) from the light-absorbing layer of the solar cell to the anode while blocking electrons. The bromine functionalization of the carbazole unit gives **Br-2PACz** a high ionization energy, which helps in creating a favorable energy level alignment at the interface, reducing recombination losses and improving charge extraction.<sup>[4][5]</sup> Devices incorporating **Br-2PACz** have demonstrated significantly higher power conversion efficiencies (PCE) and improved stability compared to those using standard HTL materials like PEDOT:PSS.<sup>[1][4]</sup>

## Quantitative Data: Performance of Solar Cells with Br-2PACz

The inclusion of a **Br-2PACz** hole transport layer has been shown to significantly enhance the performance of perovskite and organic solar cells. Below is a summary of key performance metrics from comparative studies.

| Device Type                                                                                                    | Hole Transport Layer (HTL) | Power Conversion Efficiency (PCE) | Open-Circuit Voltage (VOC) | Short-Circuit Current (JSC) (mA cm <sup>-2</sup> ) | Fill Factor (FF) | Reference           |
|----------------------------------------------------------------------------------------------------------------|----------------------------|-----------------------------------|----------------------------|----------------------------------------------------|------------------|---------------------|
| Cs <sub>0.25</sub> FA <sub>0.75</sub> Sn <sub>0.5</sub> Pb <sub>0.5</sub> I <sub>3</sub> Perovskite Solar Cell | Br-2PACz                   | 19.51%                            | 0.81 V                     | 32.1 mA cm <sup>-2</sup>                           | 0.75             | <a href="#">[4]</a> |
| Cs <sub>0.25</sub> FA <sub>0.75</sub> Sn <sub>0.5</sub> Pb <sub>0.5</sub> I <sub>3</sub> Perovskite Solar Cell | 2PACz                      | 18.44%                            | 0.80 V                     | 31.1 mA cm <sup>-2</sup>                           | 0.74             | <a href="#">[4]</a> |
| Cs <sub>0.25</sub> FA <sub>0.75</sub> Sn <sub>0.5</sub> Pb <sub>0.5</sub> I <sub>3</sub> Perovskite Solar Cell | PEDOT:PS                   | 16.33%                            | 0.76 V                     | 30.2 mA cm <sup>-2</sup>                           | 0.71             | <a href="#">[4]</a> |
| Organic Photovoltaic (OPV)                                                                                     | Br-2PACz                   | 18.4%                             | -                          | -                                                  | -                | <a href="#">[5]</a> |
| Organic Photovoltaic (OPV)                                                                                     | MeO-2PACz                  | 14.5%                             | -                          | -                                                  | -                | <a href="#">[5]</a> |
| Organic Photovoltaic (OPV)                                                                                     | PEDOT:PS                   | 17.5%                             | -                          | -                                                  | -                | <a href="#">[5]</a> |

Table 1: Comparison of key performance parameters for solar cells fabricated with **Br-2PACz** and other common hole transport materials.

## Experimental Protocols

Below are two common methods for depositing a **Br-2PACz** self-assembled monolayer onto an ITO substrate for solar cell fabrication.

### Protocol 1: Spin Coating Deposition

This method is rapid and suitable for many research lab applications.

Materials:

- **Br-2PACz** powder
- Solvent: Ethanol (EtOH), Methanol (MeOH), or Isopropanol (IPA)[1]
- Indium-Tin-Oxide (ITO) coated substrates
- UV-Ozone cleaner
- Spin coater
- Hotplate

Procedure:

- **Substrate Cleaning:** Clean the ITO substrates thoroughly. A typical procedure involves sequential sonication in detergent, deionized water, acetone, and isopropanol, followed by drying with a nitrogen gun.
- **Surface Activation:** Activate the ITO surface by treating it with UV-Ozone for 15-30 minutes immediately before deposition.[4] This step is critical for ensuring proper anchoring of the phosphonic acid group.
- **Solution Preparation:** Prepare a 1 mM solution of **Br-2PACz** in the chosen solvent (e.g., 0.433 mg of **Br-2PACz** in 1 ml of ethanol).[1] Ensure the powder is fully dissolved. Sonication for 30 minutes can aid dissolution.[4]

- Deposition: Transfer the cleaned and activated ITO substrate to a spin coater. Deposit ~100  $\mu\text{L}$  of the **Br-2PACz** solution onto the center of the substrate.[\[1\]](#)
- Spin Coating: Spin coat the substrate at 3000 rpm for 30 seconds.[\[1\]](#)
- Annealing: Transfer the coated substrate to a hotplate and anneal at 100°C for 10 minutes.  
[\[1\]](#)
- Washing (Optional but Recommended): To remove any aggregates or multilayers, perform a dynamic spin-coating wash. While the substrate is spinning at 3000 rpm, dispense ~200  $\mu\text{L}$  of pure ethanol onto it.[\[1\]](#)
- Final Annealing: Anneal the substrate again at 100°C for 1-2 minutes to ensure the solvent is fully evaporated.[\[1\]](#)[\[4\]](#) The substrate is now ready for the deposition of the subsequent layers of the solar cell.

#### Protocol 2: Dip Coating (Liquid-Phase Immersion) Deposition

This method can produce a highly compact and dense monolayer and is often used when precise monolayer formation is critical.[\[4\]](#)

##### Materials:

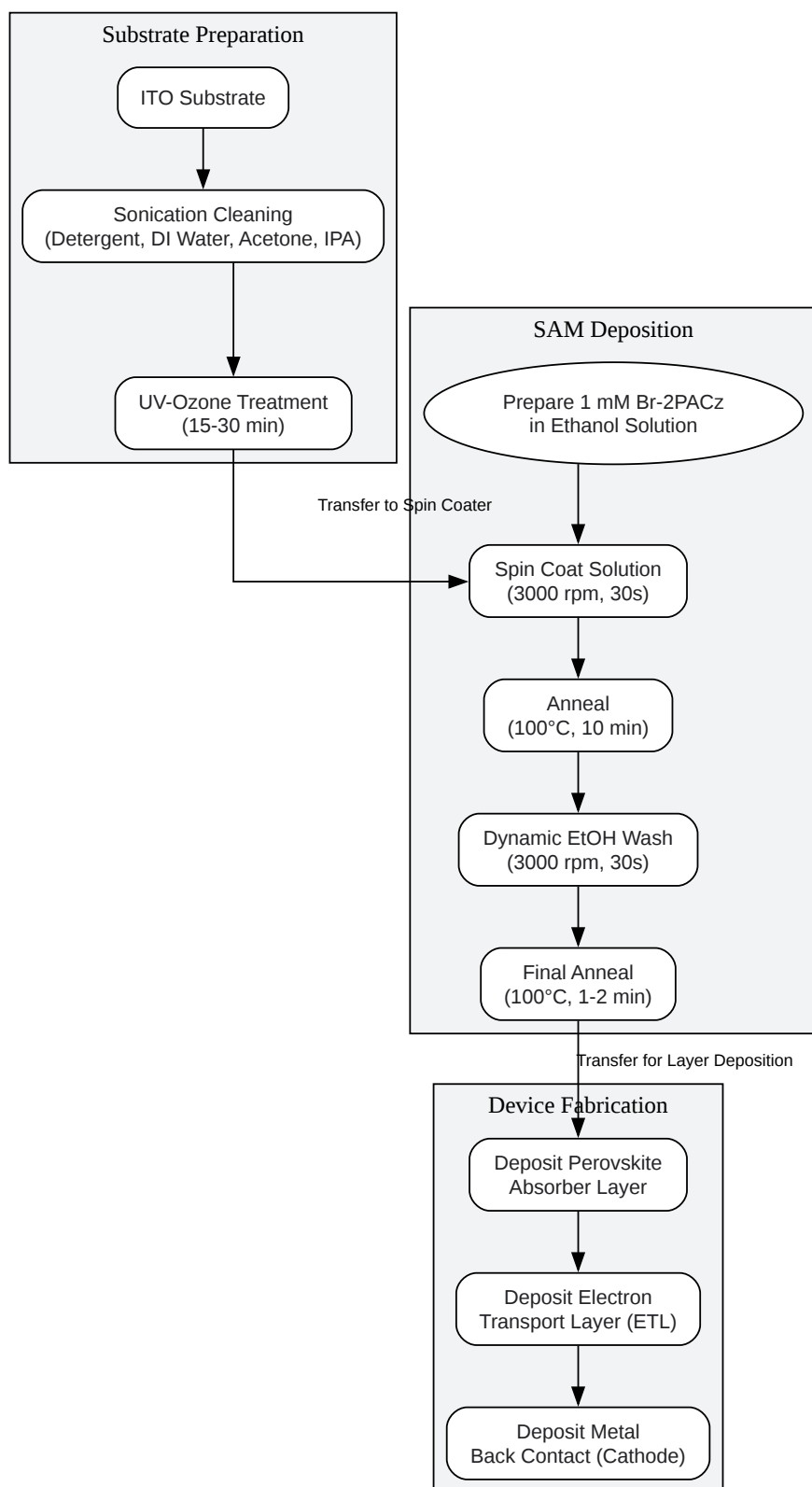
- **Br-2PACz** powder
- Solvent: Ethanol (EtOH)
- Indium-Tin-Oxide (ITO) coated substrates
- UV-Ozone cleaner
- Airtight container (e.g., vial or beaker with a lid)
- Spin coater and hotplate (for drying)

##### Procedure:

- Substrate Cleaning and Activation: Follow steps 1 and 2 from the Spin Coating protocol.

- **Solution Preparation:** Prepare a 0.1 mM to 0.5 mM solution of **Br-2PACz** in ethanol.<sup>[4]</sup> Sonicate the solution for at least 30 minutes to ensure it is homogenous.<sup>[4]</sup>
- **Immersion:** Place the cleaned and activated ITO substrates into the **Br-2PACz** solution in an airtight container. The process is typically carried out in an inert atmosphere (e.g., a nitrogen-filled glovebox).<sup>[4]</sup>
- **Incubation:** Leave the substrates immersed in the solution for an extended period, which can range from 5 minutes to 12 hours.<sup>[4]</sup> Longer immersion times generally ensure more complete monolayer formation.
- **Drying:** Remove the substrates from the solution. Rinse them with fresh ethanol to remove any non-adsorbed molecules. Dry the substrates using a spin coater at 3000 rpm for 30 seconds.<sup>[4]</sup>
- **Annealing:** Anneal the substrates on a hotplate at 100°C for 2 minutes to remove any residual solvent.<sup>[4]</sup> The substrate with the **Br-2PACz** SAM is now ready for subsequent processing steps.

## Visualizations: Diagrams and Workflows



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Caption: Experimental workflow for fabricating a solar cell using a spin-coated **Br-2PACz** SAM.

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